

# Personal protective equipment for handling **Isoxazol-5-amine**

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## *Compound of Interest*

Compound Name: **Isoxazol-5-amine**

Cat. No.: **B086289**

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## Essential Safety and Handling Guide for **Isoxazol-5-amine**

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Isoxazol-5-amine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical.

## Key Safety and Physical Data

The following table summarizes the essential quantitative and safety data for **Isoxazol-5-amine**.

Property	Value	Citations
Molecular Formula	C <sub>3</sub> H <sub>4</sub> N <sub>2</sub> O	<a href="#">[1]</a>
Molecular Weight	84.08 g/mol	<a href="#">[1]</a>
CAS Number	14678-05-8	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Pale yellow, beige tablets or powder	<a href="#">[3]</a>
Flash Point	95.7°C	<a href="#">[3]</a>
Storage Temperature	2-8°C, in a dry, dark, and well-ventilated place	<a href="#">[3]</a> <a href="#">[4]</a>
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation)	<a href="#">[4]</a>
Precautionary Statements	P261, P280, P305+P351+P338	<a href="#">[4]</a> <a href="#">[5]</a>

## Personal Protective Equipment (PPE)

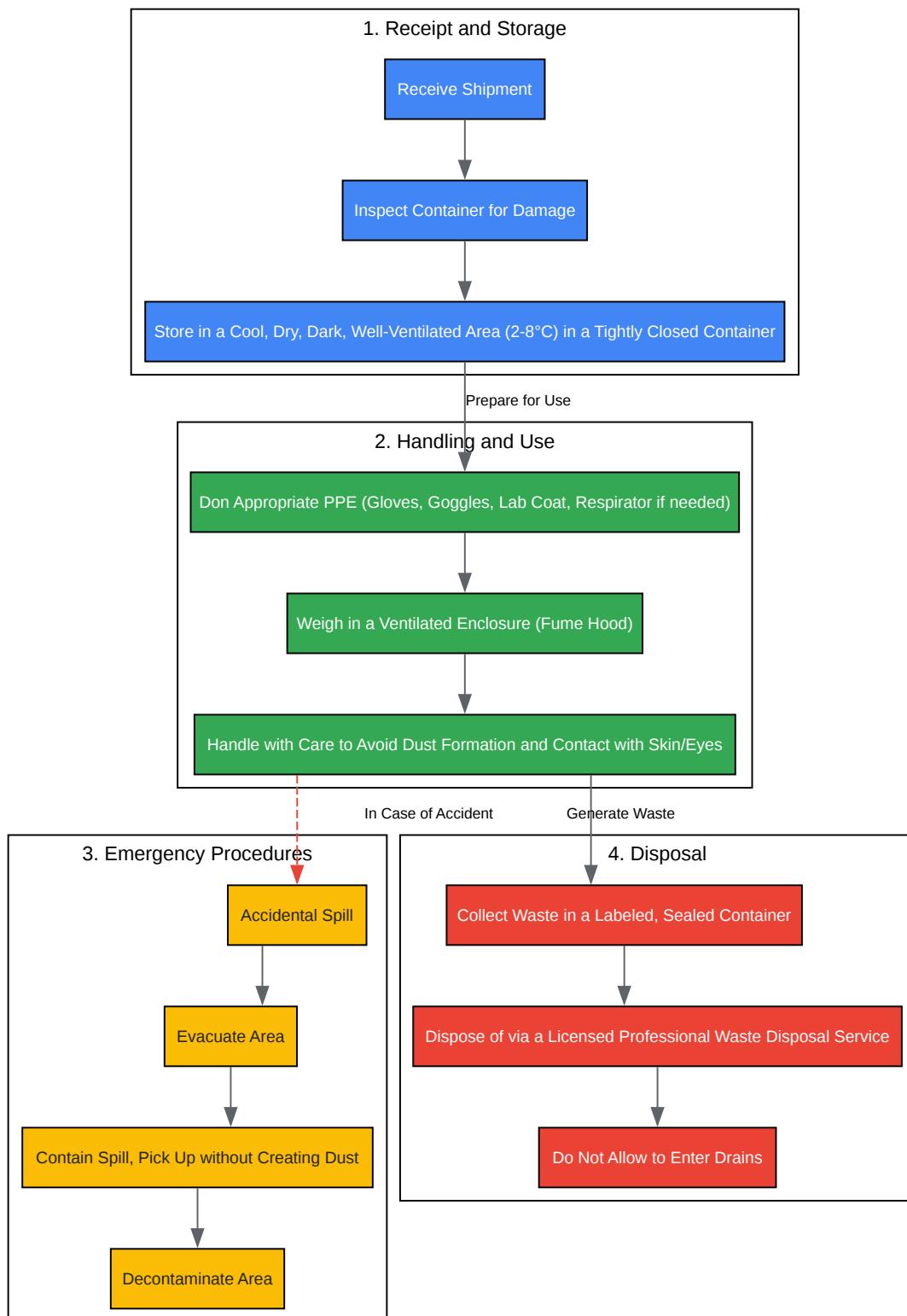
Strict adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety when handling **Isoxazol-5-amine**.

PPE Category	Specification	Citations
Hand Protection	Wear appropriate chemical-resistant gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.	
Eye/Face Protection	Use safety glasses with side-shields or chemical goggles.	[6]
Skin and Body Protection	Wear suitable protective clothing, such as a lab coat.	[6]
Respiratory Protection	If dusts are generated, use a NIOSH-approved respirator. For nuisance exposures, a P95 or P1 particle respirator is recommended. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.	[7]

## Operational Plan: Step-by-Step Handling and Disposal

The following workflow provides a procedural guide for the safe handling and disposal of **Isoxazol-5-amine**.

## Workflow for Handling and Disposal of Isoxazol-5-amine

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## 1. Receipt and Storage

- Step 1: Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Step 2: Storage: Store the container in a cool, dry, dark, and well-ventilated area, with a recommended temperature between 2-8°C.[\[3\]](#)[\[4\]](#) The container must be kept tightly closed to prevent contamination and degradation.[\[6\]](#)

## 2. Handling and Use

- Step 1: Personal Protective Equipment (PPE): Before handling, ensure all required PPE is correctly worn. This includes chemical-resistant gloves, safety goggles, a lab coat, and respiratory protection if there is a risk of dust formation.[\[6\]](#)
- Step 2: Engineering Controls: All handling of **Isoxazol-5-amine** that may generate dust, such as weighing, should be conducted within a chemical fume hood or other ventilated enclosure.[\[8\]](#)
- Step 3: Safe Handling Practices: Avoid direct contact with skin, eyes, and clothing.[\[8\]](#) Do not breathe dust, vapor, mist, or gas.[\[6\]](#) Wash hands thoroughly after handling.[\[8\]](#)

## 3. Emergency Procedures

- In Case of Skin Contact: Immediately wash off with soap and plenty of water.[\[7\]](#) Remove contaminated clothing.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[7\]](#)
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[7\]](#)
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[\[7\]](#)

- Accidental Release: In the event of a spill, evacuate personnel to a safe area.[7] Wear appropriate PPE, including respiratory protection.[8] Pick up and arrange disposal without creating dust.[7] Sweep up and shovel the material into a suitable, closed container for disposal.[7] Do not let the product enter drains.[7]

#### 4. Disposal Plan

- Step 1: Waste Collection: Collect surplus and non-recyclable solutions in a suitable, labeled container.
- Step 2: Professional Disposal: Dispose of the waste material through a licensed professional waste disposal service.[7] The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[7]
- Step 3: Contaminated Packaging: Dispose of contaminated packaging as unused product in accordance with local regulations.[7]

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- To cite this document: BenchChem. [Personal protective equipment for handling Isoxazol-5-amine]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b086289#personal-protective-equipment-for-handling-isoxazol-5-amine>]

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